

Chmfl-PI3KD-317: A Technical Guide for B-cell Malignancy Research

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Compound of Interest

Compound Name: Chmfl-PI3KD-317

Cat. No.: B10821712

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This technical guide provides an in-depth overview of **Chmfl-PI3KD-317**, a potent and selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ). This document is intended for researchers, scientists, and drug development professionals working in the field of B-cell malignancies.

Introduction

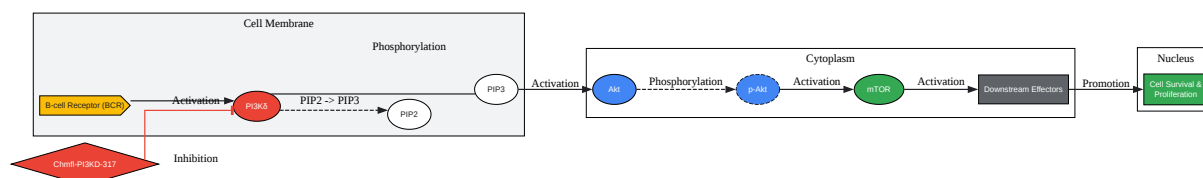
Phosphoinositide 3-kinases (PI3Ks) are a family of lipid kinases that play a crucial role in various cellular processes, including cell growth, proliferation, survival, and differentiation. The PI3K signaling pathway is frequently dysregulated in cancer, making it an attractive target for therapeutic intervention. The delta isoform of PI3K (PI3K δ) is predominantly expressed in leukocytes and is a key component of the B-cell receptor (BCR) signaling pathway, which is critical for the survival and proliferation of malignant B-cells.

Chmfl-PI3KD-317 is a novel, orally bioavailable small molecule inhibitor that demonstrates high potency and selectivity for PI3K δ . Its targeted inhibition of the PI3K δ pathway makes it a promising candidate for the treatment of various B-cell malignancies, such as chronic lymphocytic leukemia (CLL), acute myeloid leukemia (AML), and non-Hodgkin's lymphoma.

Mechanism of Action

Chmfl-PI3KD-317 functions as an ATP-competitive inhibitor of PI3K δ . By binding to the ATP-binding pocket of the PI3K δ enzyme, it blocks the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger that recruits and activates downstream signaling proteins, most notably the serine/threonine kinase Akt. The inhibition of PI3K δ by **Chmfl-PI3KD-317** leads to a reduction in Akt phosphorylation, thereby disrupting the PI3K/Akt/mTOR signaling cascade. This disruption ultimately results in decreased cell proliferation and survival of PI3K δ -dependent cancer cells.

Below is a diagram illustrating the PI3K δ signaling pathway and the point of intervention by **Chmfl-PI3KD-317**.



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Caption: PI3K δ signaling pathway and inhibition by **Chmfl-PI3KD-317**.

Quantitative Data

Biochemical Activity and Selectivity

Chmfl-PI3KD-317 exhibits high potency against PI3K δ and significant selectivity over other PI3K isoforms.

Target	IC50 (nM)	Reference
PI3Kδ	6	
PI3Kα	62.6	
PI3Kβ	284	
PI3Kγ	202.7	
PIK3C2A	>10000	
PIK3C2B	882.3	
VPS34	1801.7	
PI4KIIIA	574.1	
PI4KIIIB	300.2	

Cellular Activity

The inhibitory effect of **Chmfl-PI3KD-317** on the PI3Kδ pathway in a cellular context was confirmed by measuring the phosphorylation of Akt.

Cell Line	Assay	EC50 (nM)	Reference
Raji (Burkitt's lymphoma)	p-Akt (T308) Inhibition	4.3	

Anti-proliferative Activity

Chmfl-PI3KD-317 has demonstrated anti-proliferative effects against a panel of B-cell malignancy cell lines.

Cell Line	Disease Type	GI50 (μM)	Reference
PF382	T-cell leukemia	3.5 ± 0.8	
NALM-6	B-cell precursor leukemia	4.0 ± 0.9	
MV4-11	Acute myeloid leukemia	4.8 ± 0.2	
MOLM-14	Acute myeloid leukemia	3.3 ± 0.2	
MOLM-13	Acute myeloid leukemia	3.0 ± 0.4	

In Vivo Efficacy

In a xenograft mouse model using the AML cell line MOLM-14, **Chmfl-PI3KD-317** demonstrated dose-dependent tumor growth inhibition.

Animal Model	Cell Line	Treatment	Outcome	Reference
Nude Mice	MOLM-14	25, 50, 100 mg/kg/day, p.o., for 14 days	Dose-dependent inhibition of tumor growth without significant weight loss or mortality.	

Pharmacokinetic Properties

Pharmacokinetic studies in Sprague-Dawley rats revealed favorable oral bioavailability and an acceptable half-life.

Parameter	Value	Reference
Half-life (T1/2)	3.28 h	

Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of **Chmfl-PI3KD-317**. These protocols are based on standard laboratory procedures and may require optimization for specific experimental conditions.

PI3K δ Biochemical Assay (ADP-Glo™ Kinase Assay)

This assay quantifies the amount of ADP produced during a kinase reaction, which is directly proportional to kinase activity.

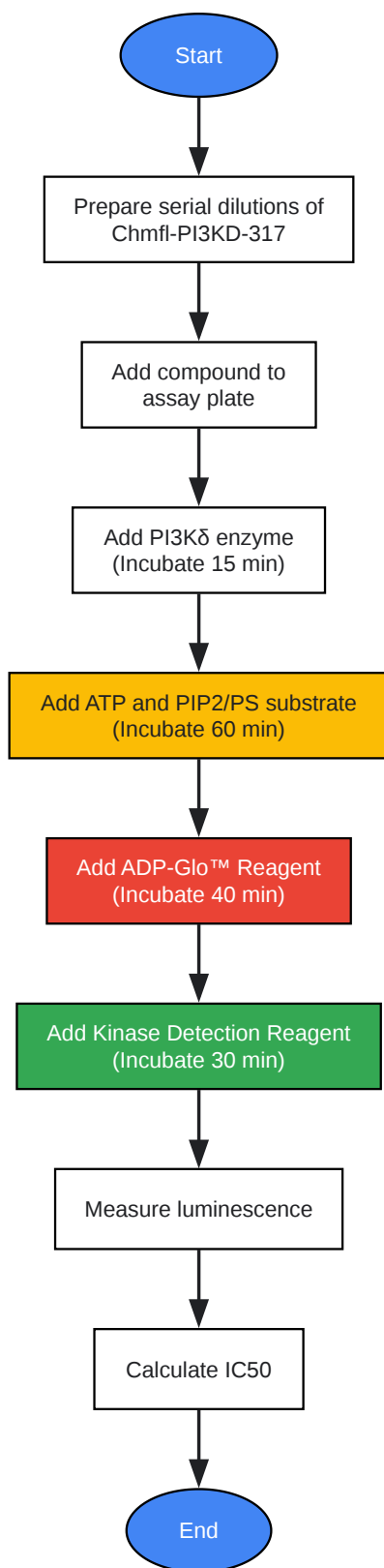
Materials:

- Recombinant human PI3K δ enzyme
- PIP2/PS lipid vesicles (substrate)
- ATP
- **Chmfl-PI3KD-317**
- ADP-Glo™ Kinase Assay kit (Promega)
- Assay buffer (e.g., 50 mM HEPES pH 7.5, 100 mM NaCl, 3 mM MgCl₂, 1 mM EGTA, 0.03% CHAPS)
- 384-well white assay plates

Procedure:

- Prepare serial dilutions of **Chmfl-PI3KD-317** in DMSO and then in assay buffer.
- Add 2.5 μ L of the compound dilutions to the assay wells.
- Add 2.5 μ L of PI3K δ enzyme solution to the wells and incubate for 15 minutes at room temperature.
- Initiate the kinase reaction by adding 5 μ L of a solution containing ATP and PIP2/PS substrate.

- Incubate the reaction for 60 minutes at room temperature.
- Stop the reaction and deplete the remaining ATP by adding 5 μ L of ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.
- Add 10 μ L of Kinase Detection Reagent to convert ADP to ATP and induce a luminescent signal. Incubate for 30 minutes at room temperature.
- Measure the luminescence using a plate reader.
- Calculate the IC50 values by fitting the data to a four-parameter logistic dose-response curve.



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Caption: Workflow for the ADP-Glo™ PI3Kδ biochemical assay.

Cellular p-Akt Western Blot Assay

This method is used to determine the effect of **Chmfl-PI3KD-317** on the phosphorylation of Akt in B-cell malignancy cell lines.

Materials:

- Raji cells (or other relevant B-cell lines)
- RPMI-1640 medium supplemented with 10% FBS
- **Chmfl-PI3KD-317**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels
- PVDF membrane
- Primary antibodies (e.g., anti-p-Akt (T308), anti-total Akt, anti-GAPDH)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate

Procedure:

- Culture Raji cells to the desired density.
- Treat the cells with varying concentrations of **Chmfl-PI3KD-317** for a specified time (e.g., 2 hours).
- Harvest the cells and lyse them in RIPA buffer.
- Determine the protein concentration of the lysates using the BCA assay.
- Separate 20-30 µg of protein per lane on an SDS-PAGE gel.

- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and detect the signal using an ECL substrate and an imaging system.
- Quantify the band intensities and normalize the p-Akt signal to total Akt and a loading control (e.g., GAPDH).

Anti-proliferative Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability and proliferation.

Materials:

- B-cell malignancy cell lines (e.g., MOLM-14)
- Appropriate cell culture medium
- **Chmfl-PI3KD-317**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- 96-well plates

Procedure:

- Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well.
- Treat the cells with serial dilutions of **Chmfl-PI3KD-317** and incubate for 72 hours.

- Add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the cell viability as a percentage of the untreated control and determine the GI50 (concentration for 50% growth inhibition).

In Vivo Xenograft Study

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of **Chmfl-PI3KD-317** in a mouse model.

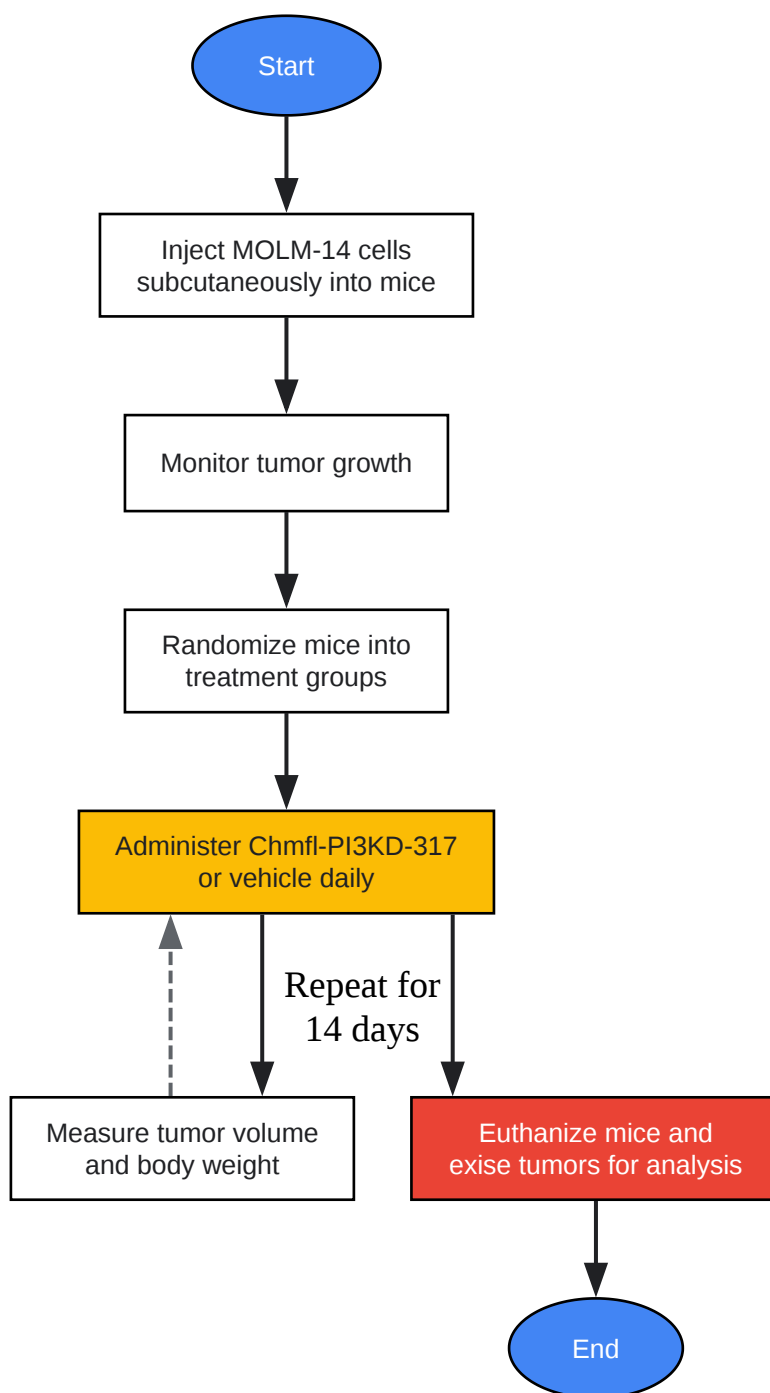
Materials:

- Immunocompromised mice (e.g., nude or SCID mice)
- MOLM-14 cells
- Matrigel (optional)
- **Chmfl-PI3KD-317**
- Vehicle solution for oral gavage
- Calipers for tumor measurement

Procedure:

- Subcutaneously inject a suspension of MOLM-14 cells (e.g., 5×10^6 cells in 100 μ L of PBS, optionally mixed with Matrigel) into the flank of each mouse.
- Monitor the mice for tumor growth.
- When the tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Administer **Chmfl-PI3KD-317** (e.g., 25, 50, 100 mg/kg) or vehicle daily by oral gavage.

- Measure the tumor volume (Volume = $0.5 \times \text{length} \times \text{width}^2$) and body weight of the mice every 2-3 days.
- Continue the treatment for a predetermined period (e.g., 14 days).
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weighing, histology, biomarker analysis).



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Caption: Workflow for an in vivo xenograft study.

Conclusion

Chmfl-PI3KD-317 is a highly potent and selective PI3K δ inhibitor with promising anti-cancer activity in preclinical models of B-cell malignancies. Its well-defined mechanism of action, favorable pharmacokinetic profile, and demonstrated in vivo efficacy make it a valuable tool for further research and a potential candidate for clinical development. This guide provides a comprehensive summary of the available data and detailed experimental methodologies to facilitate further investigation into the therapeutic potential of **Chmfl-PI3KD-317**.

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